

Physical and chemical properties of Quinol sulfate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quinol sulfate

Cat. No.: B100455

[Get Quote](#)

An In-depth Technical Guide to **Quinol Sulfate**: Physical and Chemical Properties for Researchers and Drug Development Professionals

Introduction

Quinol sulfate, also known as hydroquinone sulfate, is an aryl sulfate and a primary metabolite of hydroquinone.[1][2] As a product of Phase II xenobiotic metabolism, it plays a crucial role in the detoxification and excretion of hydroquinone, a compound with widespread industrial and environmental relevance.[3][4] This technical guide provides a comprehensive overview of the physical and chemical properties of **quinol sulfate**, detailed experimental protocols, and its role in biological systems. The information is tailored for researchers, scientists, and professionals in drug development who require a deep understanding of this compound's behavior.

Core Physical and Chemical Properties

Quinol sulfate's properties are dictated by the presence of a phenolic hydroxyl group and an acidic sulfate moiety on a benzene ring. These features influence its solubility, reactivity, and biological interactions.

Identifiers and Molecular Characteristics

Property	Value	Reference
IUPAC Name	(4-hydroxyphenyl) hydrogen sulfate	[3]
CAS Number	17438-29-8	[5]
Molecular Formula	C ₆ H ₆ O ₅ S	[3][5]
Molecular Weight	190.18 g/mol	[3]
Canonical SMILES	C1=CC(=CC=C1O)OS(=O)(=O)O	[3][5]

Physicochemical Data

Property	Value	Reference
Density	1.669 g/cm ³	[4][5]
Melting Point	Data not readily available	
Boiling Point	Data not readily available	[5]
Water Solubility	Slightly soluble; enhanced in alkaline solutions	[3][6]
LogP	1.65460	[5]
XLogP3	0.6	[5]
pKa	Behaves as a strong acid due to the sulfonic acid group	[3]
Exact Mass	189.99359446 Da	[5]
Complexity	221	[5]
Hydrogen Bond Donor Count	2	[5]
Hydrogen Bond Acceptor Count	5	[5]
Rotatable Bond Count	2	[5]

Chemical Reactivity and Stability

Quinol sulfate exhibits reactivity characteristic of both phenols and sulfonic acids.

- Acid-Base Properties: The sulfonic acid group makes **quinol sulfate** a strong acid in aqueous solutions, readily donating a proton.[3] At physiological pH (7.3), it exists predominantly as its conjugate base, **quinol sulfate(1-)**.[4][7]
- Redox Behavior: As a derivative of hydroquinone, it can participate in redox reactions, though its reactivity is modulated by the sulfate group.[3] The sulfation generally neutralizes the high reactivity of the parent hydroquinone.[3]
- Stability and Degradation: **Quinol sulfate** shows greater stability under physiological conditions compared to hydroquinone.[3] However, it is susceptible to degradation through several pathways:
 - Enzymatic Hydrolysis: Sulfatase enzymes, particularly in the liver and kidneys, can cleave the sulfate group, regenerating hydroquinone.[3]
 - pH Sensitivity: The compound is more stable at lower (acidic) pH and degrades rapidly in alkaline conditions.[8]
 - Forced Degradation: Studies on related quinones show susceptibility to thermal and oxidative stress, with less degradation under hydrolytic (acid and base) conditions.[9]

Experimental Protocols

This section details methodologies for the synthesis and analysis of **quinol sulfate**.

Synthesis Protocols

Method 1: Direct Sulfation of Hydroquinone

This method involves the direct reaction of hydroquinone with a sulfonating agent.

- Reactants: Hydroquinone and concentrated sulfuric acid.[3]

- Procedure: Dissolve hydroquinone (1 mole) in a suitable solvent. Slowly add concentrated sulfuric acid (1 mole) while maintaining controlled temperature conditions to prevent unwanted side reactions.
- Reaction: The sulfuric acid directly sulfonates one of the hydroxyl groups on the hydroquinone molecule.
- Purification: The product can be isolated and purified using crystallization or chromatographic techniques.

Method 2: Anion Exchange for Ionic Liquid Synthesis

This protocol describes the synthesis of a **quinol sulfate**-based ionic liquid, demonstrating a versatile synthetic route.[\[10\]](#)

- Preparation of Precursor: Synthesize 1-butyl-3-methylimidazolium chloride ((BMIM)(Cl)) by reacting N-methylimidazole with butylchloride under reflux at 70°C for 72 hours.[\[10\]](#)
- Anion Exchange: Dissolve the (BMIM)(Cl) precursor (0.137 mol) in methanol. Add an excess of potassium hydroquinone sulfonate (0.157 mol).[\[10\]](#)
- Reaction: Stir the mixture at room temperature for 72 hours. A precipitate of potassium chloride (KCl) will form as the hydroquinone sulfonate anion replaces the chloride anion.[\[10\]](#)
- Isolation: Remove the KCl precipitate by filtration. Add dry acetone to precipitate any remaining impurities, repeating this step 3-4 times.[\[10\]](#)
- Final Product: Remove solvents using a rotary evaporator and dry the resulting viscous liquid under a high vacuum at 60°C for 24 hours.[\[10\]](#)

Analytical Protocols

Method 1: Detection by HPLC-MS/MS

This is a highly sensitive method for quantifying **quinol sulfate** in biological matrices like urine.
[\[3\]](#)

- Sample Preparation: Acidify the urine sample using dilute hydrochloric acid.

- Chromatography: Inject the prepared sample into a High-Performance Liquid Chromatography (HPLC) system equipped with a suitable reverse-phase column.
- Separation: Use a gradient elution program with a mobile phase consisting of an aqueous component (e.g., water with formic acid) and an organic component (e.g., acetonitrile or methanol) to separate **quinol sulfate** from other metabolites.
- Detection: Couple the HPLC outflow to a Mass Spectrometer (MS/MS). Use electrospray ionization (ESI) in negative ion mode to detect the deprotonated molecule $[M-H]^-$.
- Quantification: Monitor specific parent-to-daughter ion transitions for **quinol sulfate** to ensure specificity and quantify the concentration based on a standard curve.

Method 2: General Test for Sulfate Ions

This is a qualitative chemical test to confirm the presence of the sulfate moiety.[\[11\]](#)

- Sample Preparation: Prepare an aqueous solution of the sample.
- Acidification: Add a few drops of dilute hydrochloric acid (HCl) to the solution. This step is crucial to remove interfering ions, such as carbonate, that might also form a precipitate with barium.[\[11\]](#)
- Precipitation: Add a few drops of barium chloride ($BaCl_2$) solution.
- Observation: If sulfate ions are present, a dense white precipitate of barium sulfate ($BaSO_4$) will form.[\[11\]](#)

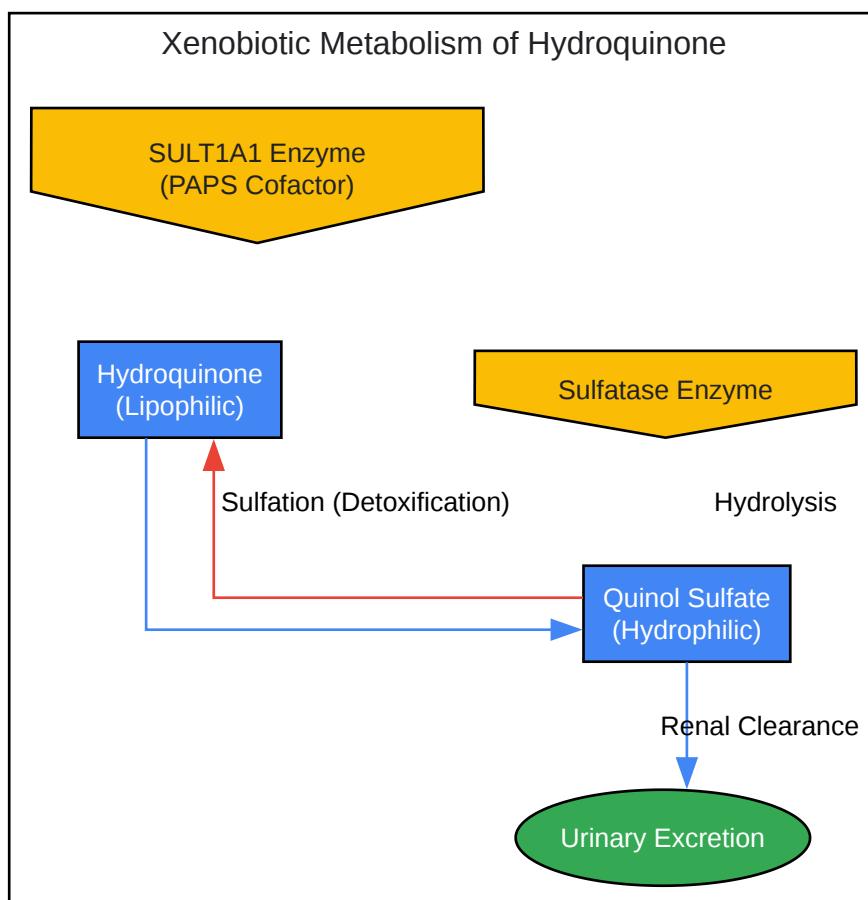
Biological Role and Signaling Pathways

Quinol sulfate is a key player in the metabolism of hydroquinone, a xenobiotic compound. Its formation is a critical detoxification step.

Metabolic Pathway

The primary metabolic fate of hydroquinone is conjugation to form more water-soluble derivatives for excretion.[\[3\]](#)

- Phase II Metabolism: In the liver, hydroquinone undergoes sulfation, a reaction catalyzed by sulfotransferase enzymes, predominantly SULT1A1 in humans.[3]
- Cofactor: The sulfonate group is transferred from the universal donor 3'-phosphoadenosine-5'-phosphosulfate (PAPS).[3]
- Formation of **Quinol Sulfate**: This enzymatic reaction yields **quinol sulfate**, which is significantly more water-soluble than its parent compound.
- Excretion: Due to its increased polarity, **quinol sulfate** is efficiently eliminated from the body via renal clearance, involving organic anion transporters (OATs).[3] Urinary sulfate conjugates can account for over 40% of hydroquinone metabolites.[3]

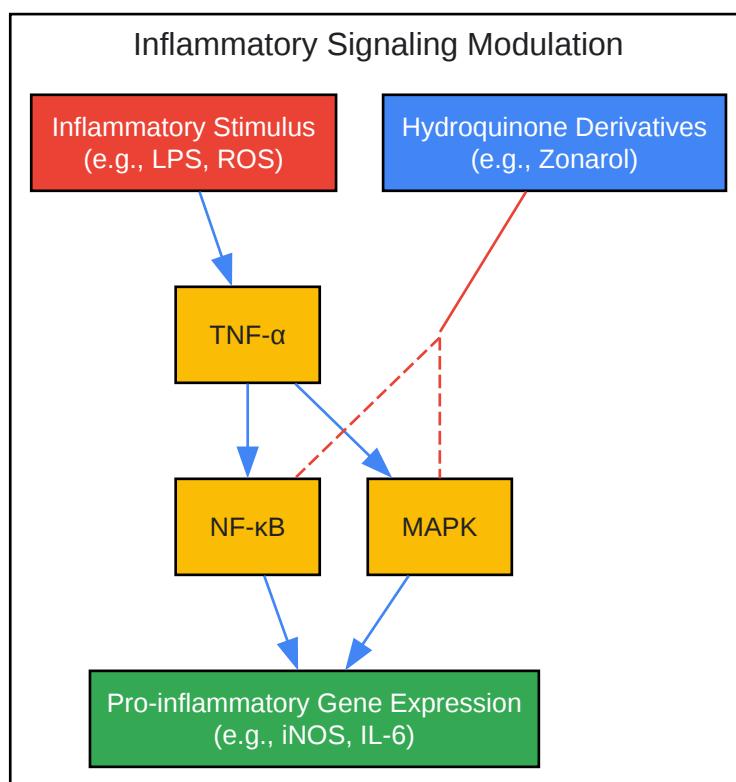


[Click to download full resolution via product page](#)

Caption: Metabolic pathway of hydroquinone to **quinol sulfate**.

Role in Signaling Pathways

While **quinol sulfate** itself is primarily a metabolite, its parent compound, hydroquinone, and related quinones are known to modulate key cellular signaling pathways involved in inflammation and apoptosis. The dynamic equilibrium between **quinol sulfate** and free hydroquinone can prolong cellular exposure to reactive oxygen species (ROS), potentially impacting these pathways.^[3] Marine hydroquinones, for instance, have been shown to interfere with TNF- α -mediated signaling to prevent inflammation.^[12] Natural products with quinone structures can also modulate pathways such as NF- κ B, MAPK, and PI3K/Akt, which are critical in cancer and inflammation.^{[13][14]}



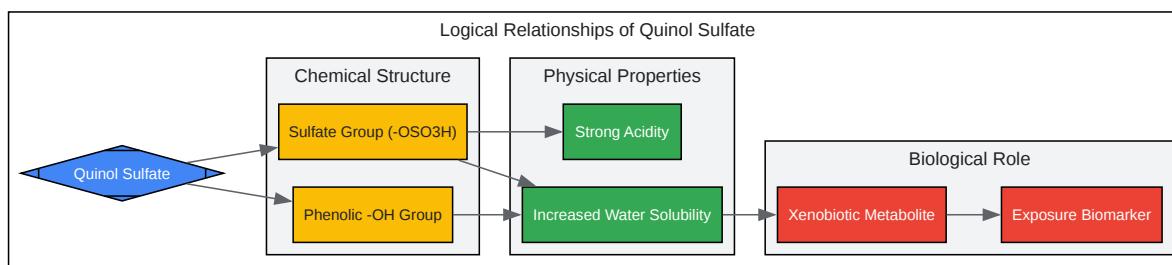
[Click to download full resolution via product page](#)

Caption: Modulation of inflammatory pathways by hydroquinone derivatives.

Applications and Relevance

The unique properties of **quinol sulfate** make it relevant in several scientific and industrial domains.

- Biomonitoring: As a stable and persistent metabolite, **quinol sulfate** serves as a reliable biomarker for assessing occupational or environmental exposure to hydroquinone.[3]
- Pharmaceutical Research: Understanding its metabolic pathway is crucial for drug development, especially in studying the metabolism and potential toxicity profiles of drugs containing a hydroquinone moiety.[3]
- Industrial Applications: In the photographic industry, the enhanced solubility and stability of **quinol sulfate** compared to hydroquinone make it a valuable component in color developer solutions, such as in the E6 processing system.[3]



[Click to download full resolution via product page](#)

Caption: Key properties and roles of **Quinol Sulfate**.

Conclusion

Quinol sulfate is more than a simple metabolite; it is a compound with distinct chemical properties that have implications for toxicology, environmental science, and industrial chemistry. Its formation represents a critical detoxification pathway, while its stability makes it an excellent biomarker. The experimental protocols and pathway analyses provided in this guide offer a solid foundation for professionals engaged in research and development involving hydroquinone and its derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,4-Benzenediol, 1-(hydrogen sulfate) | C6H6O5S | CID 161220 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. - [ebi.ac.uk]
- 3. Buy Quinol sulfate | 17438-29-8 [smolecule.com]
- 4. HYDROQUINONE SULFATE - Ataman Kimya [atamanchemicals.com]
- 5. Quinol sulfate | lookchem [lookchem.com]
- 6. QUINOLINE SULFATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. Quinol sulfate(1-) | C6H5O5S- | CID 14767563 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Aqueous Solubility and Degradation Kinetics of the Phytochemical Anticancer Thymoquinone; Probing the Effects of Solvents, pH and Light - PMC [pmc.ncbi.nlm.nih.gov]
- 9. seejph.com [seejph.com]
- 10. mdpi.com [mdpi.com]
- 11. shalom-education.com [shalom-education.com]
- 12. Marine Hydroquinone Zonarol Prevents Inflammation and Apoptosis in Dextran Sulfate Sodium-Induced Mice Ulcerative Colitis | PLOS One [journals.plos.org]
- 13. Exploring the recent trends in perturbing the cellular signaling pathways in cancer by natural products - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Molecular Mechanisms and Signaling Pathways Underlying the Therapeutic Potential of Thymoquinone Against Colorectal Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of Quinol sulfate.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b100455#physical-and-chemical-properties-of-quinol-sulfate\]](https://www.benchchem.com/product/b100455#physical-and-chemical-properties-of-quinol-sulfate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com